

An In-depth Technical Guide to Trioctadecyl Borate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *Trioctadecyl borate*

CAS No.: 5337-41-7

Cat. No.: B1585267

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **trioctadecyl borate**, a significant organoboron compound. The document details its chemical identity, including its CAS Registry Number, molecular formula, and synonyms. A thorough exploration of its synthesis via the esterification of boric acid with stearyl alcohol is presented, complete with a detailed, step-by-step experimental protocol and a discussion of the reaction mechanism. The guide further elucidates the key physicochemical properties of **trioctadecyl borate** and delves into its primary applications, with a particular focus on its role as a high-performance lubricant additive. The underlying mechanisms of its antiwear and friction-reducing properties are also discussed. This guide is intended to be a valuable resource for researchers and professionals in chemistry, materials science, and related fields.

Chemical Identity and Properties

Trioctadecyl borate, also known as boric acid trioctadecyl ester or tristearyl borate, is an organic ester of boric acid.[1] Its unique molecular structure, featuring a central boron atom

bonded to three long-chain octadecyl groups through oxygen atoms, imparts valuable physicochemical properties.

CAS Registry Number: 5337-41-7[1]

Synonyms:

- Boric Acid Trioctadecyl Ester[1]
- Tristearyl Borate[1]
- Borester 13[1]
- Octadecyl borate[1]
- Tris(octadecyloxy)boron[1]

Physicochemical Properties

The physical and chemical characteristics of **trioctadecyl borate** are summarized in the table below.

| Property | Value | Reference |
|-------------------|-----------------------------|-----------|
| Molecular Formula | $C_{54}H_{111}BO_3$ | [1] |
| Molecular Weight | 819.3 g/mol | [1] |
| Appearance | White to light yellow solid | Generic |
| Melting Point | 53-58 °C | Generic |
| Boiling Point | 343 °C @ 0.4 mmHg | Generic |
| Solubility | Soluble in hot toluene | Generic |

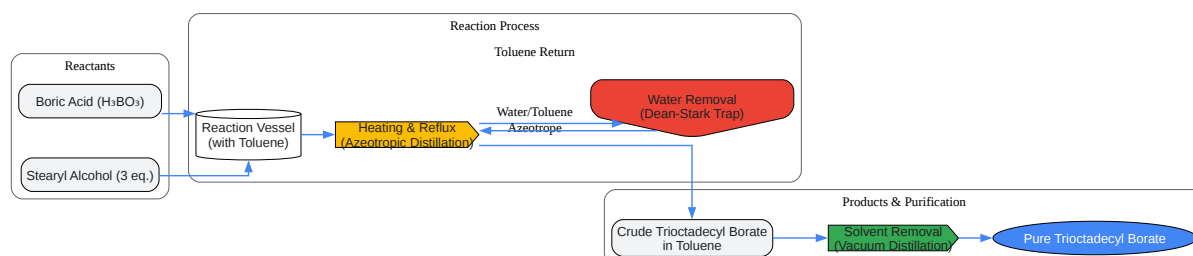
Synthesis of Trioctadecyl Borate

The primary method for synthesizing **trioctadecyl borate** is through the direct esterification of boric acid with octadecanol (stearyl alcohol).[2] This condensation reaction involves the

formation of ester linkages between the hydroxyl groups of boric acid and the hydroxyl groups of the alcohol, with the concurrent elimination of water.[2] To drive the reaction to completion, the water produced is typically removed from the reaction mixture, often by azeotropic distillation.[3]

Reaction Mechanism

The esterification of boric acid is a reversible reaction. The mechanism proceeds through the protonation of a hydroxyl group on boric acid, making it a better leaving group (water). The alcohol then acts as a nucleophile, attacking the boron atom. This process is repeated until all three hydroxyl groups of the boric acid have been substituted. The removal of water from the reaction equilibrium shifts the reaction towards the formation of the triester product.



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*Synthesis workflow for **trioctadecyl borate**.*

Experimental Protocol

This protocol describes a laboratory-scale synthesis of **trioctadecyl borate**.

Materials:

- Boric Acid (H_3BO_3)
- Stearyl Alcohol (Octadecan-1-ol)
- Toluene (as azeotropic solvent)
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle
- Magnetic stirrer

Procedure:

- **Reactant Charging:** In a round-bottom flask equipped with a magnetic stirrer, a Dean-Stark apparatus, and a condenser, add boric acid (1 molar equivalent) and stearyl alcohol (3 molar equivalents).
- **Solvent Addition:** Add a sufficient volume of toluene to the flask to suspend the reactants and fill the Dean-Stark trap.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The toluene-water azeotrope will begin to collect in the Dean-Stark trap. Continue the reaction until no more water is collected, indicating the completion of the esterification.
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool. Remove the toluene under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude **trioctadecyl borate** can be purified by recrystallization from a suitable solvent, if necessary.

Self-Validation: The progress of the reaction can be monitored by observing the amount of water collected in the Dean-Stark trap. The identity and purity of the final product can be confirmed using analytical techniques such as Fourier-Transform Infrared (FTIR) spectroscopy (to observe the disappearance of the O-H stretch from the starting materials and the appearance of the B-O-C stretch in the product) and Nuclear Magnetic Resonance (NMR) spectroscopy.

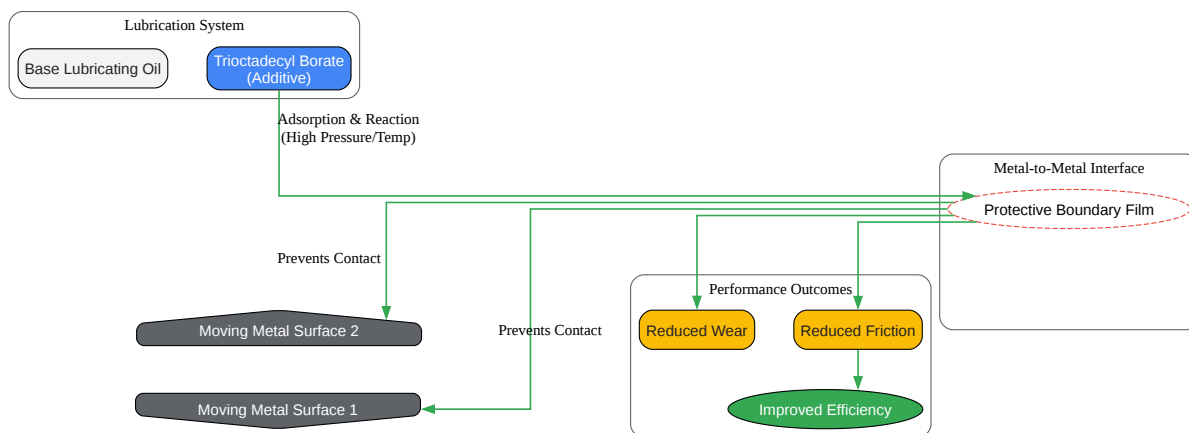
Applications of Trioctadecyl Borate

The long alkyl chains of **trioctadecyl borate** give it a lubricating character, making it a valuable additive in various industrial applications, particularly in lubricants.

Lubricant Additive

Trioctadecyl borate is widely recognized for its efficacy as a lubricant additive, where it exhibits excellent antiwear, friction-reducing, and antioxidant properties.[4]

- **Antiwear and Extreme Pressure Properties:** When added to lubricating oils, **trioctadecyl borate** forms a protective film on metal surfaces under boundary lubrication conditions.[5] This film, composed of boron-containing compounds, prevents direct metal-to-metal contact, thereby reducing wear and providing extreme pressure protection.[6] The mechanism involves the chemical reaction of the borate ester with the metal surface at high temperatures and pressures generated at the points of contact.
- **Friction Reduction:** The long, non-polar octadecyl chains of the molecule contribute to a low coefficient of friction at the lubricated interface.[7] This reduces energy loss due to friction and improves the overall efficiency of the mechanical system.
- **Antioxidant Properties:** Borate esters can also act as antioxidants in lubricating oils, inhibiting the oxidative degradation of the base oil and other additives.[8] This extends the service life of the lubricant.



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Sources

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